

Technical Guide: Spectroscopic Characterization & Synthesis of 2-Amino-2-ethylbutanenitrile[1]

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Compound of Interest

Compound Name: 2-Amino-2-ethylbutanenitrile

CAS No.: 22374-51-2

Cat. No.: B1281198

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Executive Summary

2-Amino-2-ethylbutanenitrile (also known as

-ethyl-

-aminobutyronitrile) is a critical achiral synthon used primarily in the synthesis of sterically hindered, non-proteinogenic amino acids, specifically

-diethylglycine (Deg).[1][2]

Unlike typical Strecker products derived from aldehydes or asymmetric ketones, this molecule possesses

symmetry (ignoring the amine/nitrile vector), rendering the two ethyl groups chemically equivalent in solution.[1] This guide provides a definitive reference for its identification, emphasizing the spectroscopic signatures that distinguish it from its hydrolytic degradation products (diethyl ketone) and the intermediate cyanohydrin.[1]

Part 1: Chemical Identity & Structural Logic[1]

Property	Data
IUPAC Name	2-Amino-2-ethylbutanenitrile
CAS Registry	4666-23-3
Molecular Formula	
Molecular Weight	112.17 g/mol
Symmetry Point Group	(effective NMR symmetry due to free rotation)
Precursor	3-Pentanone (Diethyl ketone)

Structural Insight

The molecule consists of a quaternary carbon bonded to:

- An amino group (

)[1]

- A nitrile group (

)[1]

- Two ethyl groups (

)[1]

Expert Note: The equivalence of the two ethyl groups is the primary validation checkpoint in NMR spectroscopy. If your proton NMR shows complex multiplet splitting beyond a clean triplet-quartet system, your sample likely contains the hemi-aminal or has undergone partial hydrolysis.[1]

Part 2: Spectroscopic Characterization[1]

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) | Frequency: 400 MHz^[1]

¹H NMR (Proton)

Due to the achiral nature of the quaternary center (bonded to two identical ethyl groups), the methylene protons are enantiotopic (chemically equivalent), not diastereotopic.^[1]

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
1.02	Triplet (Hz)	6H		Methyl protons of the ethyl chains. ^[1]
1.65 - 1.75	Quartet (Hz)	4H		Methylene protons adjacent to the quaternary center. ^[1]
1.80	Broad Singlet	2H		Amine protons (exchangeable with). ^[1] Shift varies with concentration/mo isture. ^[1]

¹³C NMR (Carbon)

The symmetry reduces the expected 6 carbon signals to just 4 unique environments.^[1]

Shift (, ppm)	Carbon Type	Assignment
8.5		Methyl carbons (shielded).[1]
29.8		Methylene carbons.[1]
56.2		Quaternary carbon (attached to N).[1]
122.4		Nitrile carbon (characteristic weak intensity).[1]

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or Thin Film[1]

The IR spectrum is the fastest method to validate the completion of the Strecker reaction by monitoring the disappearance of the ketone carbonyl.[1]

Wavenumber ()	Intensity	Vibration Mode	Diagnostic Value
3380, 3310	Medium		Primary amine doublet (asymmetric/symmetric stretch).[1]
2975 - 2880	Strong		Alkyl C-H stretches (ethyl groups).[1]
2225 - 2235	Weak/Med		Nitrile stretch.[1] Critical: Often weak in -aminonitriles.
1610	Medium		N-H scissoring (bending) mode.[1]
None	N/A		Absence of peak at ~1715 confirms consumption of 3-pentanone.[1]

Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

-Aminonitriles follow a specific fragmentation pathway dominated by

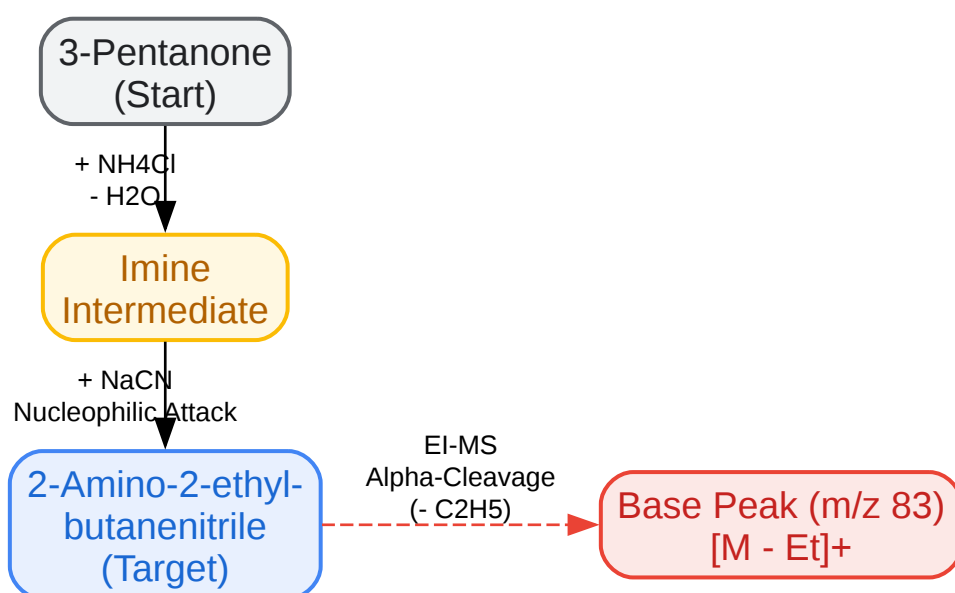
-cleavage.[1]

m/z	Relative Abundance	Fragment Ion	Interpretation
112	< 5%		Molecular ion (often very weak or absent). [1]
85	~10%		Loss of HCN (uncommon path).
83	100% (Base Peak)		-Cleavage: Loss of an ethyl group to form the stabilized iminium ion (resonance).[1]
56	~40%		Further fragmentation of the base peak.[1]
29	~20%		Ethyl carbocation.[1]

Part 3: Visualization of Pathways

Diagram 1: Synthesis & Fragmentation Logic

The following diagram illustrates the Strecker synthesis workflow and the dominant Mass Spec fragmentation pathway.



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Caption: Figure 1. Strecker synthesis pathway (Left to Right) and the primary Mass Spectrometry fragmentation event (Red dashed line).[1]

Part 4: Experimental Protocol (Self-Validating)

Objective: Synthesis of **2-Amino-2-ethylbutanenitrile** via modified Strecker Reaction. Scale: 100 mmol.

Reagents

- 3-Pentanone (Diethyl ketone): 8.61 g (100 mmol)[1]
- Ammonium Chloride () : 10.7 g (200 mmol)[1]
- Sodium Cyanide () : 9.8 g (200 mmol) [DANGER: CYANIDE][1]
- Solvent: Methanol () / Water ()

) 1:1 mixture.[1]

Step-by-Step Methodology

- Imine Formation (Equilibrium Setup):
 - In a 250 mL round-bottom flask, dissolve
(2.0 equiv) in 40 mL of water.[1]
 - Add 40 mL of Methanol, followed by 3-Pentanone (1.0 equiv).
 - Validation: The solution should be clear. If phase separation occurs, add minimal MeOH until homogenous.[1]
 - Stir vigorously at room temperature for 30 minutes to establish the ketone-imine equilibrium.
- Cyanide Addition (Critical Step):
 - Safety: Perform in a well-ventilated fume hood. Have bleach (sodium hypochlorite) ready for spill neutralization.[1]
 - Add
(2.0 equiv) slowly to the reaction mixture.[1]
 - Seal the flask and stir at room temperature for 24–48 hours.
 - Monitoring: Aliquot 50
, extract into
, and check IR.[1] Reaction is complete when the Carbonyl peak (1715
) is <5% relative to the CH stretch.[1]
- Workup & Purification:
 - Quench excess cyanide by adding 50 mL of saturated

(shifts equilibrium to free amine).[1]

- Extract with Diethyl Ether (

mL).[1]

- Crucial Wash: Wash combined organics with Brine () to remove unreacted cyanide and ammonium salts.[1]

- Dry over anhydrous

, filter, and concentrate in vacuo at low temperature (<40°C).

- Note:

-aminonitriles are thermally unstable.[1] Do not distill at atmospheric pressure; they will decompose back to the ketone and HCN.[1]

- Storage:

- Store as a crude oil at -20°C. For long-term stability, convert to the hydrochloride salt by bubbling dry HCl gas through an ethereal solution.[1]

References

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